

Technical Guide: Solubility of Pigment Yellow 139 in Organic Solvents

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Compound of Interest

Compound Name: PIGMENT YELLOW 139

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This technical guide provides a comprehensive overview of the solubility characteristics of C.I. **Pigment Yellow 139** (PY 139), an isoindoline-based organic pigment. Due to its chemical nature, **Pigment Yellow 139** is characterized by very low solubility in most common organic solvents. This property is a key determinant of its performance in various applications, including plastics, coatings, and printing inks, where high resistance to migration and bleeding is essential.

Quantitative and Qualitative Solubility Data

Pigment Yellow 139 is consistently described as "virtually insoluble" in most organic solvents across technical literature.^{[1][2]} While extensive quantitative data is scarce, a combination of qualitative assessments and specific quantitative measurements provides a clear picture of its solubility profile.

The following table summarizes the available solubility and resistance data for **Pigment Yellow 139** in various solvents. The resistance to bleeding and migration is a strong indicator of its low solubility.

Solvent	Quantitative Solubility	Temperature (°C)	Resistance Rating (1-5 Scale)	Source
Water	2.9 µg/L	25	Insoluble	[3]
Methyl Ethyl Ketone (MEK)	Data Not Available	Not Specified	5 (Excellent)	[4]
Ethanol	Data Not Available	Not Specified	5 (Excellent)	[4]
Ethyl Acetate	Data Not Available	Not Specified	5 (Excellent)	[4]
Xylene	Data Not Available	Not Specified	5 (Excellent)	[4]
Mineral Spirits	Data Not Available	Not Specified	5 (Excellent)	[4]

Note: A resistance rating of 5 indicates no bleeding or discoloration, signifying very low solubility.

Experimental Protocol for Determining Pigment Solubility

While a specific, standardized experimental protocol for the quantitative determination of **Pigment Yellow 139** solubility in organic solvents is not readily available in the public domain, a general methodology can be adapted from established standards for dyestuffs, such as ISO 7579:2009. The following outlines a gravimetric method suitable for this purpose.

Objective: To determine the mass of **Pigment Yellow 139** that dissolves in a specific volume of an organic solvent at a given temperature.

Materials:

- **Pigment Yellow 139** sample

- Selected organic solvents (e.g., MEK, Ethanol, Toluene, Ethyl Acetate)
- Analytical balance (accurate to 0.1 mg)
- Temperature-controlled shaker or water bath
- Centrifuge
- Syringe filters (e.g., 0.45 μm PTFE)
- Beakers and flasks
- Drying oven

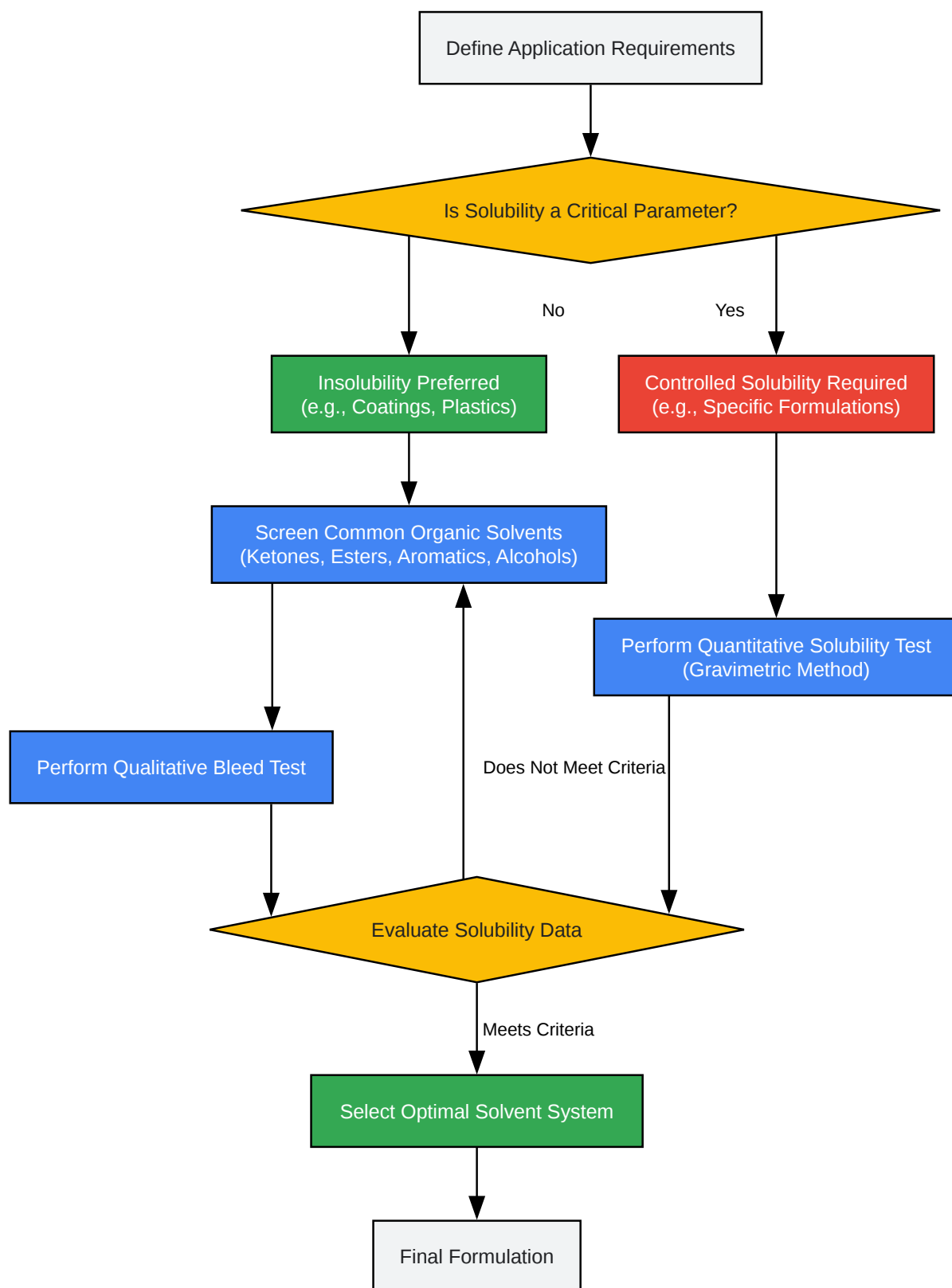
Procedure:

- Preparation of Saturated Solution:
 - Accurately weigh an excess amount of **Pigment Yellow 139** and add it to a known volume of the selected organic solvent in a sealed flask.
 - Place the flask in a temperature-controlled shaker or water bath set to the desired temperature (e.g., 25 °C).
 - Agitate the mixture for a prolonged period (e.g., 24-48 hours) to ensure equilibrium is reached and the solution is saturated.
- Separation of Undissolved Pigment:
 - After the equilibration period, allow the suspension to settle.
 - To separate the dissolved pigment from the solid particles, centrifuge the suspension at a high speed.
 - Carefully draw a known volume of the clear supernatant using a syringe and pass it through a syringe filter to remove any remaining fine particles.
- Solvent Evaporation and Mass Determination:

- Transfer the filtered, saturated solution to a pre-weighed, dry beaker.
- Evaporate the solvent in a well-ventilated fume hood or using a rotary evaporator. Gentle heating may be applied if the solvent's boiling point allows and the pigment is thermally stable at that temperature.
- Once the solvent is fully evaporated, place the beaker in a drying oven at a temperature sufficient to remove any residual solvent without decomposing the pigment (e.g., 80-100 °C) until a constant weight is achieved.
- Cool the beaker in a desiccator and weigh it on the analytical balance.
- Calculation of Solubility:
 - The solubility is calculated using the following formula: $\text{Solubility (g/100 mL)} = \frac{[(\text{Mass of beaker} + \text{dried pigment}) - (\text{Mass of beaker})]}{(\text{Volume of supernatant taken})} \times 100$

Logical Workflow for Solvent Selection

The following diagram illustrates a logical workflow for selecting an appropriate solvent system based on the required solubility characteristics of **Pigment Yellow 139** for a specific application.



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Caption: Workflow for solvent selection based on solubility needs.

Experimental Workflow for Solubility Determination

The diagram below outlines the key steps in the experimental determination of **Pigment Yellow 139** solubility.



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